

# Personal protective equipment for handling **Marmin**

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## *Compound of Interest*

Compound Name: **Marmin**

Cat. No.: **B191787**

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## Essential Safety and Handling Guide for Marmin

This document provides immediate and essential safety protocols, personal protective equipment (PPE) recommendations, and disposal guidelines for handling **Marmin** in a laboratory environment. The information is intended for researchers, scientists, and professionals in drug development to ensure safe operational procedures.

## Chemical and Physical Properties of Marmin

A summary of the key quantitative data for **Marmin** is presented below to inform risk assessments and handling procedures.

Property	Value	Reference
CAS Number	14957-38-1	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Formula	C <sub>19</sub> H <sub>24</sub> O <sub>5</sub>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	332.39 g/mol	<a href="#">[2]</a> <a href="#">[3]</a>
Appearance	Powder	<a href="#">[1]</a>
Melting Point	123-124 °C	<a href="#">[1]</a>
Boiling Point	531.9±50.0 °C (Predicted)	<a href="#">[1]</a>
Density	1.193±0.06 g/cm <sup>3</sup> (Predicted)	<a href="#">[1]</a>
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone.	<a href="#">[1]</a> <a href="#">[5]</a>
Storage	Store at 2°C - 8°C in a well- closed container. For stock solutions, store at -80°C for up to 6 months or -20°C for up to 1 month, protected from light.	<a href="#">[3]</a> <a href="#">[4]</a>

## Hazard Identification and Personal Protective Equipment (PPE)

**Marmin** presents several hazards that necessitate the use of appropriate personal protective equipment. The following recommendations are based on the provided hazard and precautionary statements.

### Hazard Statements:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.

- H335: May cause respiratory irritation.

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P302+P352: IF ON SKIN: Wash with plenty of water.
- P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P501: Dispose of contents/container in accordance with local/regional/national/international regulations.

Based on these statements, the following minimum PPE is mandatory when handling **Marmin**:

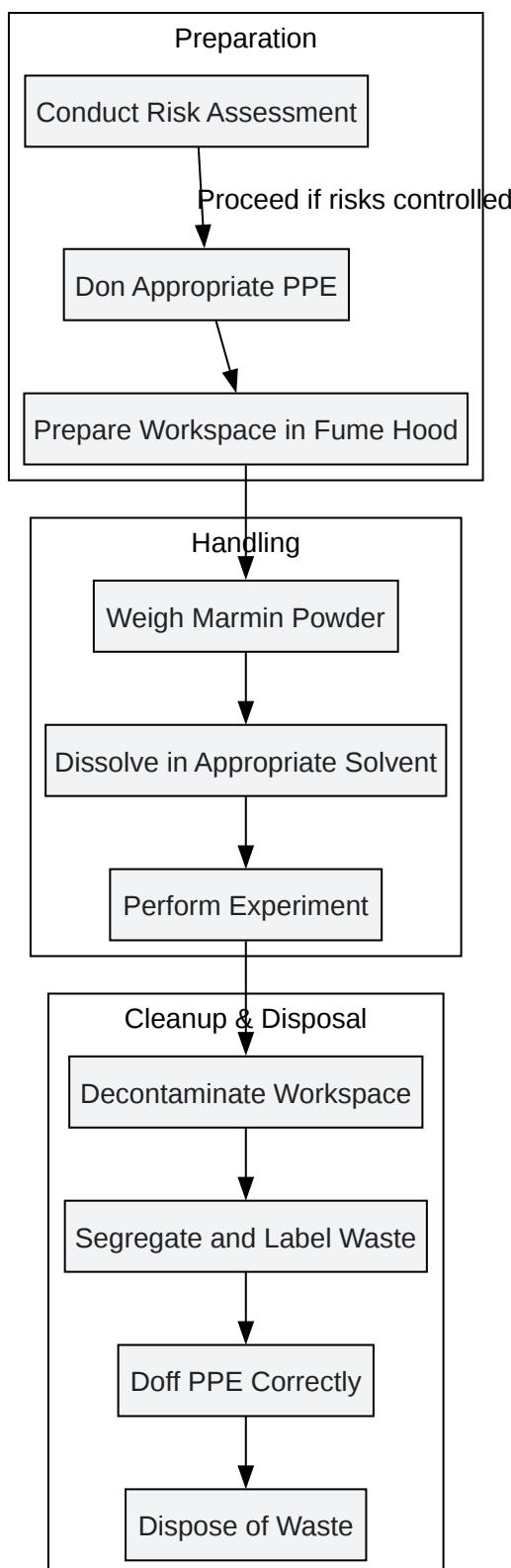
- Hand Protection: Chemical-resistant gloves (e.g., nitrile) are required to prevent skin contact.
- Eye and Face Protection: Safety glasses with side shields or goggles are necessary to protect against splashes and dust. A face shield may be required for procedures with a high risk of splashing.
- Skin and Body Protection: A laboratory coat must be worn. For larger quantities or when generating dust, additional protective clothing may be necessary.
- Respiratory Protection: Work should be conducted in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of the powder. If a fume hood is not available or if dust levels are significant, a respirator with an appropriate particulate filter (e.g., N95 or higher) should be used.

## Procedural Guidance

The following sections provide step-by-step guidance for key operational procedures involving **Marmin**.

## Experimental Workflow for Handling Marmin

The following diagram outlines a typical workflow for handling **Marmin** in a laboratory setting, emphasizing safety at each step.



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*Experimental workflow for handling Marmin.*

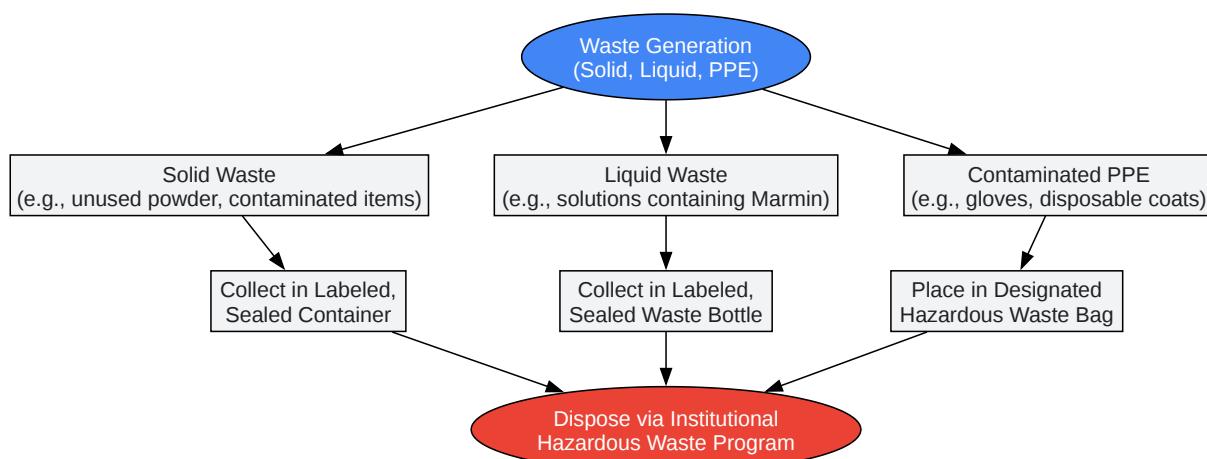
## Disposal Plan for Marmin Waste

Proper disposal of **Marmin** and contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

### Waste Segregation and Disposal Steps:

- Solid Waste:
  - Collect unused **Marmin** powder and any materials grossly contaminated with the powder (e.g., weigh boats, contaminated paper towels) in a clearly labeled, sealed container.
  - The container should be labeled as "Hazardous Chemical Waste" and include the name "**Marmin**."
  - Dispose of this container through your institution's hazardous waste disposal program.
- Liquid Waste:
  - Solutions containing **Marmin** should be collected in a separate, sealed, and clearly labeled hazardous waste container.
  - The label should indicate "Hazardous Chemical Waste," the solvent used, and "**Marmin**."
  - Never dispose of **Marmin** solutions down the drain.
- Contaminated PPE:
  - Used gloves, disposable lab coats, and other contaminated PPE should be placed in a designated hazardous waste bag and disposed of according to your institution's guidelines for chemically contaminated waste.

The logical flow for the disposal of **Marmin** waste is illustrated in the diagram below.

[Click to download full resolution via product page](#)*Logical flow for the disposal of **Marmin** waste.*

Disclaimer: This document provides a general safety and handling guide based on available chemical data. It is not a substitute for a comprehensive, institution-specific risk assessment. Always consult your institution's safety protocols and the manufacturer's Safety Data Sheet (SDS) for **Marmin** before beginning any work.

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## References

- 1. marmin CAS#: 14957-38-1 [m.chemicalbook.com]
- 2. (+)-Marmin | C19H24O5 | CID 6450230 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 3. Marmin | 14957-38-1 | FM157203 | Biosynth [biosynth.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. Marmin | CAS:14957-38-1 | Manufacturer ChemFaces [chemfaces.com]
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